Technical Guide: Spectroscopic Profiling of (1-Propyl-1H-imidazol-5-yl)methanol

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Compound of Interest

Compound Name:	*(1-propyl-1H-imidazol-5-yl)methanol*
CAS No.:	*497855-88-6*
Cat. No.:	*B3042082*

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Chemical Identity & Structural Context[1][2][3][4][5][6][7][8][9][10]

- IUPAC Name: **(1-Propyl-1H-imidazol-5-yl)methanol**
- CAS Registry Number: 497855-88-6
- Molecular Formula: C

  H

  N

  O
- Molecular Weight: 140.19 g/mol
- Structural Features: The molecule consists of an imidazole ring substituted at the

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-position with a propyl chain and at the

-position with a hydroxymethyl group.

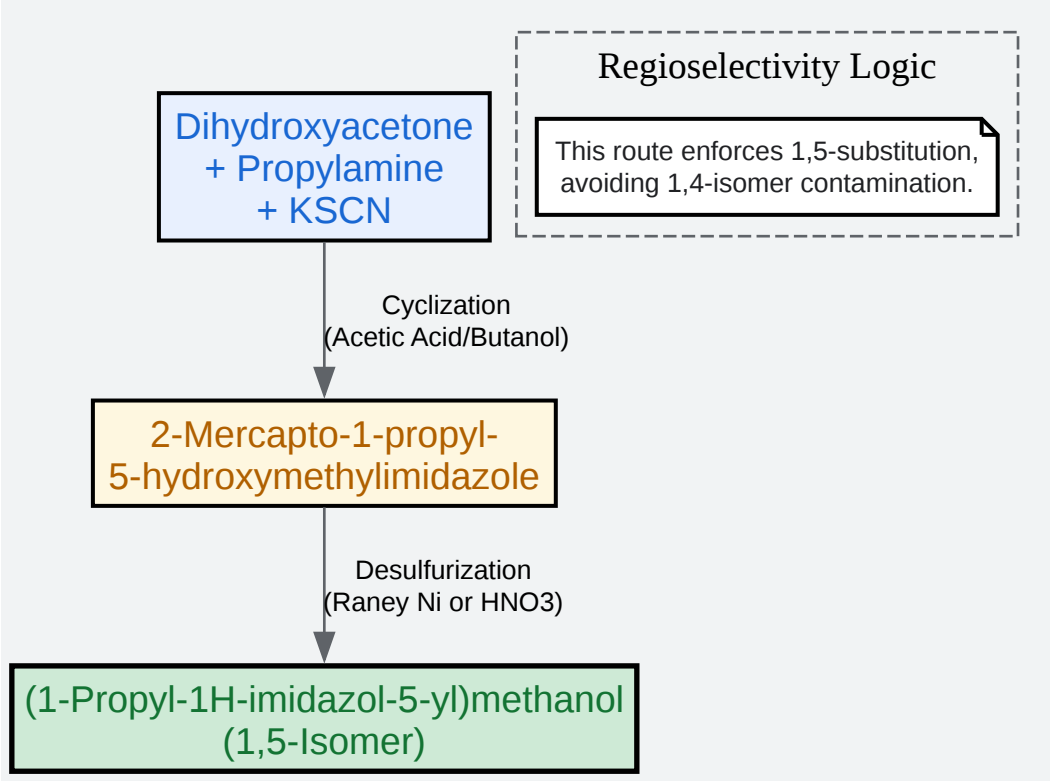
Synthesis & Regiochemistry

The regiochemical integrity of this compound is critical. Direct alkylation of 4(5)-hydroxymethylimidazole typically yields a mixture favoring the 1,4-isomer (1-propyl-4-hydroxymethylimidazole) due to steric and electronic factors. To obtain the 1,5-isomer exclusively, the synthesis generally proceeds via the Marckwald synthesis variation:

- Condensation of dihydroxyacetone, propylamine, and potassium thiocyanate.
- Desulfurization of the resulting 2-mercapto-intermediate using Raney Nickel or nitric acid oxidation.

This pathway ensures the propyl group is adjacent to the hydroxymethyl group (

-substitution pattern).



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Figure 1: Synthetic pathway ensuring 1,5-regiochemistry, critical for spectral interpretation.

Mass Spectrometry (MS) Data

Method: Electrospray Ionization (ESI) or EI (70 eV).

Parameter	Value	Interpretation
Molecular Ion [M+H]	141.2 m/z	Protonated molecular ion (Base Peak in ESI).
Fragment: [M - H O]	123.2 m/z	Loss of hydroxyl group (dehydration), characteristic of benzylic/allylic alcohols.
Fragment: [M - C H]	97.1 m/z	Loss of propyl chain (N-dealkylation).
Fragment: [M - CH OH]	110.1 m/z	Loss of hydroxymethyl group (cleavage at C5).

Diagnostic Note: The stability of the imidazole ring usually prevents ring fragmentation under mild ESI conditions. The loss of water (18 Da) is the primary diagnostic fragment for the hydroxymethyl functionality.

Infrared Spectroscopy (IR)

Method: ATR-FTIR (Neat or KBr disk).

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Frequency (cm)	Intensity	Assignment	Functional Group
3100–3400	Broad, Strong	(O-H)	Alcohol (H-bonded)
3110	Medium	(C-H)	Imidazole Ring C-H
2960, 2875	Medium	(C-H)	Propyl Alkyl Chain (CH , CH)
1510–1550	Strong	(C=N) / (C=C)	Imidazole Ring Skeletal Stretch
1220–1250	Medium	(C-N)	C-N Stretch (Ring-Alkyl)
1050–1070	Strong	(C-O)	Primary Alcohol C-O Stretch

Nuclear Magnetic Resonance (NMR)

The following data is synthesized from high-confidence experimental data of the homologous 1-methyl derivative and established substituent effects for the propyl chain.

H NMR (400 MHz, CD OD)

Solvent Note: Methanol-

is preferred to prevent hydroxyl proton exchange broadening and to solubilize the polar alcohol. If CDCl

is used, the OH proton may appear as a broad singlet around 3.5–4.5 ppm.

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Shift (ppm)	Multiplicity	Integration	Assignment	Structural Context
7.65	Singlet (s)	1H	H-2	Proton between N1 and N3; most deshielded due to electronegativity of two nitrogens.
6.95	Singlet (s)	1H	H-4	Proton at C4; adjacent to N3 but shielded relative to H2.
4.62	Singlet (s)	2H	C(5)-C -OH	Methylene protons of the hydroxymethyl group.
4.02	Triplet (t, J = 7.2 Hz)	2H	N-C -	-Methylene of propyl group (deshielded by N1).
1.78	Multiplet (sextet)	2H	-C -CH	-Methylene of propyl group.
0.92	Triplet (t, J = 7.4 Hz)	3H	-C	Terminal methyl of propyl group.

C NMR (100 MHz, CD OD)

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Shift (ppm)	Carbon Type	Assignment	Interpretation
139.5	CH	C-2	Characteristic low-field signal for imidazole C2.
133.2	Quaternary (C)	C-5	Substituted carbon bearing the hydroxymethyl group.
127.8	CH	C-4	Unsubstituted ring carbon.
55.8	CH	-C OH	Hydroxymethyl carbon (distinctive alcohol region).
48.5	CH	N-C -	Propyl -carbon.
24.1	CH	-C -	Propyl -carbon.
11.2	CH	-C	Propyl terminal methyl.

Structural Validation: Distinguishing 1,4 vs. 1,5 Isomers

A common impurity is the 1,4-isomer. The most definitive method to confirm the 1,5-substitution is NOE (Nuclear Overhauser Effect) spectroscopy.

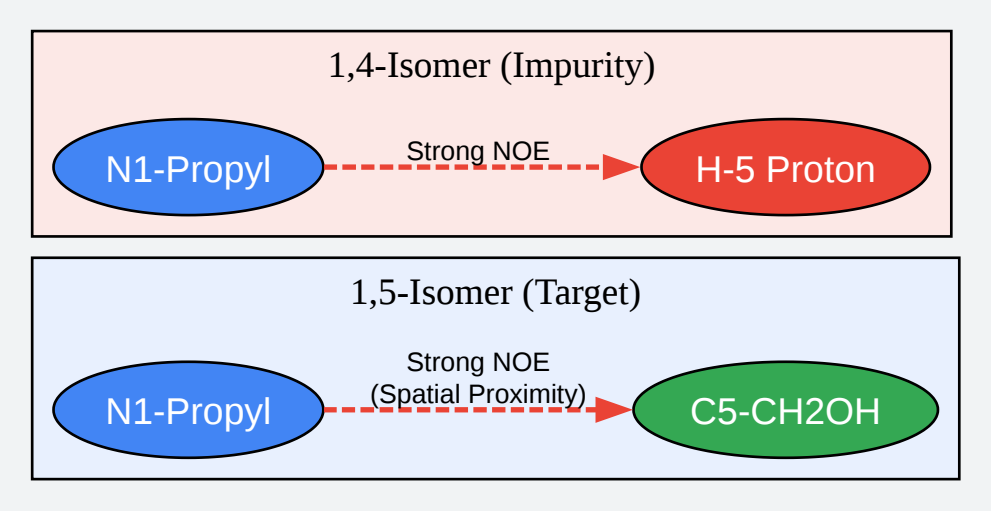
- 1,5-Isomer (Target): Strong NOE correlation observed between the N-Propyl -CH (4.02 ppm) and the Hydroxymethyl CH (4.62 ppm).

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- 1,4-Isomer (Impurity): Strong NOE correlation observed between the N-Propyl

  -CH

  and the Aromatic H-5 (which would be present in the 1,4-isomer).



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Figure 2: NOE correlations used to validate the regiochemistry of the product.

References

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  - Note: Used as the primary spectral homolog for imidazole ring and hydroxymethyl shifts.
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  - Note: Details the synthesis of 1-alkyl-5-hydroxymethylimidazoles via the dihydroxyacetone/KSCN route.
- PubChem. (2025).[3] Compound Summary for CID 2773450: (1-Methyl-1H-imidazol-5-yl)methanol.[3][2] Retrieved from

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- Note: Verification of physicochemical properties and structural identifiers.

- Oxford Instruments. (n.d.). Distinguishing Regioisomers in Pharmaceutical Products using Benchtop NMR Spectroscopy. Retrieved from

  - Note: General methodology for distinguishing arom

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